

Technical Monograph: 4-Chloro-2,6-dibromo-3-methylaniline

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Compound of Interest

Compound Name: 4-Chloro-2,6-dibromo-3-methylaniline

CAS No.: 861559-78-6

Cat. No.: B1502210

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Molecular Architecture, Synthesis Strategy, and Reactivity Profile

Executive Summary

4-Chloro-2,6-dibromo-3-methylaniline (CAS: 861559-78-6) represents a highly specialized class of poly-halogenated aromatic amines. Distinguished by its dense substitution pattern, this molecule serves as a critical intermediate in the synthesis of sterically congested agrochemicals, pharmaceuticals, and high-performance polymer curing agents. The compound's unique "buttressing effect"—arising from the vicinal arrangement of methyl, bromo, and amino groups—imparts distinct reactivity profiles that differ significantly from less substituted aniline analogues. This guide provides a definitive technical analysis of its structure, validated synthesis protocols, and spectroscopic characterization.

Molecular Architecture & Electronic Landscape

Steric and Electronic Environment

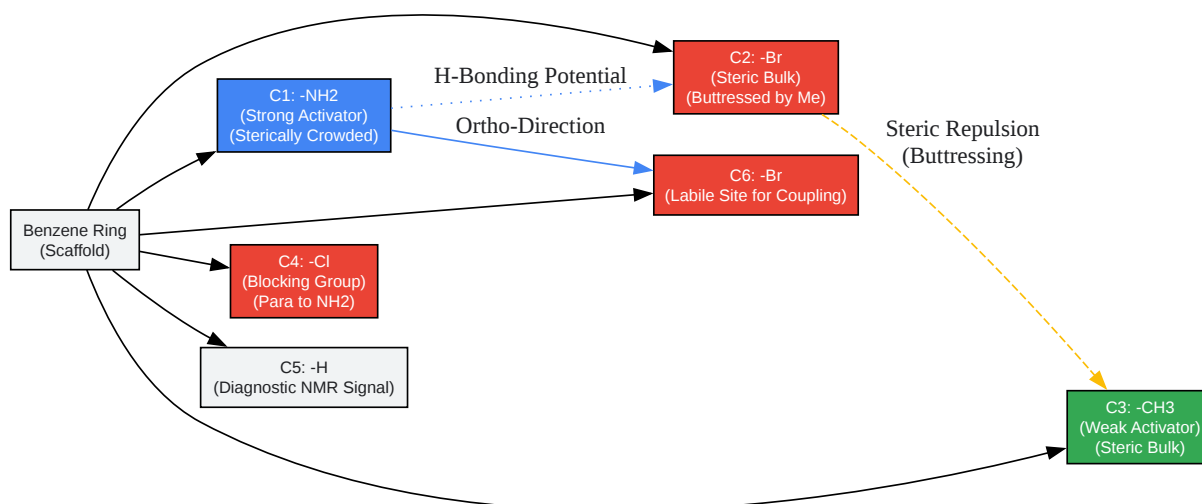
The reactivity of **4-Chloro-2,6-dibromo-3-methylaniline** is governed by the interplay between the electron-donating amino group and the electron-withdrawing halogen substituents.

- **Electronic Push-Pull:** The amino group (-NH₂) is a strong activator (ortho/para director), while the halogens (-Cl, -Br) are deactivators but ortho/para directors. The methyl group (-CH₃) at position 3 provides weak activation.
- **The Buttrressing Effect:** A critical structural feature is the steric crowding at the C2 and C3 positions.[1] The bulky bromine atom at C2 is flanked by the amino group at C1 and the methyl group at C3. This vicinal repulsion (Buttrressing Effect) often forces substituents out of the aromatic plane, reducing

-conjugation and impacting the basicity of the amine. This steric wall is a desired trait in designing "latent" curing agents for epoxy resins, where delayed reactivity is required.

Structural Visualization

The following diagram illustrates the steric and electronic interactions defining the molecule's stability and reactivity.



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Figure 1: Structural map highlighting the steric "buttressing" interaction between C2-Bromo and C3-Methyl groups.

Validated Synthesis Protocol

Retrosynthetic Analysis

Direct halogenation of aniline is uncontrollable due to high reactivity. The optimal route utilizes 4-chloro-3-methylaniline (CAS 7149-75-9) as the precursor. The C4-Chlorine blocks the para-position, forcing electrophilic bromination to occur exclusively at the C2 and C6 positions (ortho to the amino group).

Experimental Methodology

Objective: Synthesis of **4-Chloro-2,6-dibromo-3-methylaniline** via electrophilic aromatic substitution.

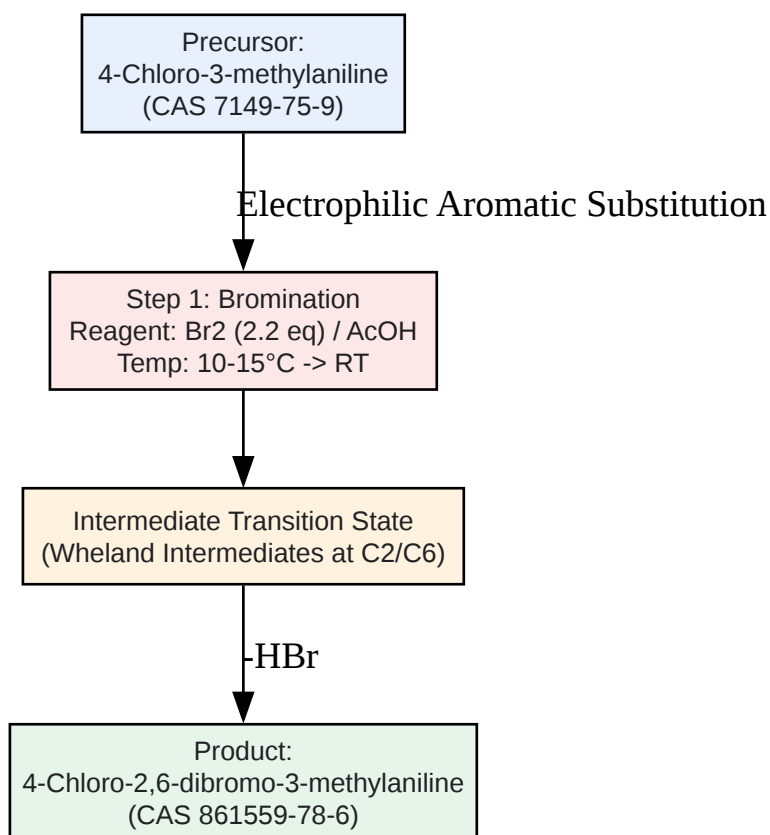
Reagents:

- Precursor: 4-Chloro-3-methylaniline (1.0 eq)
- Brominating Agent: Bromine () (2.2 eq) or N-Bromosuccinimide (NBS) (2.2 eq)
- Solvent: Glacial Acetic Acid (AcOH) or Dichloromethane (DCM)
- Quenching Agent: Sodium Bisulfite ()

Protocol Steps:

- Dissolution: Dissolve 10.0 g (70.6 mmol) of 4-chloro-3-methylaniline in 100 mL of glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and dropping funnel.

- Bromination: Cool the solution to 10–15°C. Add 24.8 g (155 mmol, 2.2 eq) of bromine dropwise over 30 minutes. Note: The solution will turn dark orange/red.
 - Mechanism:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The amino group activates the C2 and C6 positions. The methyl group at C3 further activates C2, though steric hindrance is higher there. The C4-Cl deactivates but directs ortho (to itself), reinforcing substitution at C2/C6 relative to the amine.
- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor via TLC (Hexane:EtOAc 8:2) until the starting material is consumed.
- Quenching: Pour the reaction mixture into 500 mL of ice-water containing 5% sodium bisulfite to neutralize excess bromine. A precipitate should form immediately.
- Purification: Filter the solid precipitate. Wash with cold water (3 x 50 mL). Recrystallize from Ethanol/Water (80:20) to yield off-white to pale brown needles.



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Figure 2: Synthesis pathway via controlled bromination of the para-blocked aniline precursor.

Characterization & Data Specifications

Physical Properties

Property	Value	Notes
Molecular Formula		
Molecular Weight	299.39 g/mol	High halogen content increases density
Melting Point	97–98 °C	Sharp MP indicates high purity crystallizability
Appearance	Off-white/Beige Solid	Oxidizes slightly upon air exposure
Solubility	DMSO, DCM, Ethyl Acetate	Insoluble in water

Spectroscopic Signature (NMR)

The symmetry and substitution pattern result in a highly distinct NMR spectrum.

Nucleus	Shift (ppm)	Multiplicity	Integration	Assignment
NMR	2.35	Singlet	3H	Methyl group at C3
NMR	5.40	Broad Singlet	2H	Amine (-NH ₂), exchangeable
NMR	7.65	Singlet	1H	Aromatic proton at C5
NMR	22.1	-	-	Methyl Carbon
NMR	109.5	-	-	C2 (C-Br)
NMR	112.0	-	-	C6 (C-Br)
NMR	128.5	-	-	C4 (C-Cl)
NMR	132.0	-	-	C5 (C-H)
NMR	136.5	-	-	C3 (C-Me)
NMR	142.0	-	-	C1 (C-NH ₂)

Note: Chemical shifts are estimated based on substituent additivity rules in

Reactivity & Applications

Selective Cross-Coupling

The molecule contains three halogen atoms, but they possess different reactivities toward palladium-catalyzed cross-coupling (Suzuki-Miyaura or Buchwald-Hartwig):

- C6-Bromine: Most reactive. It is less sterically hindered than the C2-Bromine (which is buttressed by the methyl group) and the C4-Chlorine (stronger C-Cl bond).
- C2-Bromine: Secondary reactivity. Significant steric hindrance from the C3-Methyl group requires specialized ligands (e.g., SPhos, XPhos) for successful coupling.
- C4-Chlorine: Least reactive. Typically remains intact unless forcing conditions or nickel catalysts are employed.

Application as a Latent Curing Agent

Poly-halogenated anilines are valued in the polymer industry as chain extenders for polyurethanes and curing agents for epoxy resins.

- Mechanism: The steric bulk of the ortho-bromines and the C3-methyl group shields the nucleophilic nitrogen.
- Benefit: This reduces the reaction rate at room temperature, extending the "pot life" of the resin mixture, allowing for complex molding before the material hardens.

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